

Commercial Availability and Technical Guide for [2,2'-Bipyridine]-6-carbonitrile

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Compound of Interest

Compound Name: **[2,2'-Bipyridine]-6-carbonitrile**

Cat. No.: **B1338378**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

[2,2'-Bipyridine]-6-carbonitrile, a key heterocyclic organic compound, serves as a versatile precursor and ligand in a multitude of applications ranging from catalysis and materials science to the development of novel therapeutics. Its unique electronic properties and chelating abilities, stemming from the bipyridine scaffold combined with the electron-withdrawing nitrile group, make it a compound of significant interest in advanced research. This technical guide provides an in-depth overview of the commercial availability, key technical data, synthetic methodologies, and potential applications of **[2,2'-Bipyridine]-6-carbonitrile**, with a focus on its relevance to researchers and professionals in drug development.

Commercial Availability and Suppliers

[2,2'-Bipyridine]-6-carbonitrile is readily available from a variety of chemical suppliers, ensuring a stable supply chain for research and development needs. The purity and available quantities may vary between suppliers, and it is recommended to consult the respective catalogs and certificates of analysis for specific requirements.

Table 1: Commercial Suppliers of **[2,2'-Bipyridine]-6-carbonitrile**

Supplier	Product Name	Purity	CAS Number
Chem-Impex	2,2'-Bipyridine-6-carbonitrile	≥ 98% (GC)	4392-85-2
Benchchem	[2,2'-Bipyridine]-6-carbonitrile	≥ 98.0% (by GC)	4392-85-2
TCI America (via Fisher Scientific)	2,2'-Bipyridine-6-carbonitrile	≥98.0% (GC)	4392-85-2
Angene Chemical	[2,2'-Bipyridine]-6-carbonitrile	-	4392-85-2
Apollo Scientific	2,2'-Bipyridine-6-carbonitrile	-	4392-85-2
ChemUniverse	[2,2'-BIPYRIDINE]-6,6'-DICARBONITRILE*	97%	4411-83-0

Note: ChemUniverse lists the dicarbonitrile derivative. Researchers should verify the specific product before ordering.

Technical Data

A comprehensive understanding of the physicochemical properties of **[2,2'-Bipyridine]-6-carbonitrile** is essential for its effective application in experimental settings.

Table 2: Physicochemical Properties of **[2,2'-Bipyridine]-6-carbonitrile**

Property	Value	Source
Chemical Formula	$C_{11}H_7N_3$	[1] [2]
Molecular Weight	181.20 g/mol	[1] [2]
CAS Number	4392-85-2	[1] [2]
Appearance	White to light yellow or light orange crystalline powder	[1] [2]
Melting Point	130-135 °C	[1] [2]
Purity	≥98% (GC)	[1] [2]
Synonyms	6-Cyano-2,2'-bipyridine, 6-Cyano-2,2'-bipyridyl	[1]

Experimental Protocols

Synthesis of [2,2'-Bipyridine]-6-carbonitrile

The synthesis of **[2,2'-Bipyridine]-6-carbonitrile** can be achieved through the cyanation of a halogenated 2,2'-bipyridine precursor. A historically significant and effective method involves the reaction of 6-bromo-2,2'-bipyridine with copper(I) cyanide.[\[2\]](#)

Reaction Scheme:

Detailed Methodology:

- Materials:
 - 6-bromo-2,2'-bipyridine
 - Copper(I) cyanide (CuCN)
 - High-boiling point polar aprotic solvent (e.g., Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP))
 - Inert gas atmosphere (e.g., Nitrogen or Argon)

- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 6-bromo-2,2'-bipyridine in the chosen solvent under an inert atmosphere.
 - Add a stoichiometric equivalent or a slight excess of copper(I) cyanide to the solution.
 - Heat the reaction mixture to a temperature typically ranging from 120 to 150 °C. The exact temperature and reaction time will depend on the solvent and the specific reactivity of the substrate.
 - Monitor the progress of the reaction using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
 - Upon completion of the reaction, allow the mixture to cool to room temperature.
 - The work-up procedure typically involves quenching the reaction with an aqueous solution of a complexing agent for copper salts, such as aqueous ferric chloride or ammonia, to facilitate the removal of copper byproducts.
 - Extract the product into an organic solvent (e.g., ethyl acetate or dichloromethane).
 - Wash the organic layer with brine and dry it over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
 - Remove the solvent under reduced pressure.
 - Purify the crude product by a suitable method, such as column chromatography on silica gel or recrystallization, to obtain pure **[2,2'-Bipyridine]-6-carbonitrile**.

Applications in Research and Drug Development

[2,2'-Bipyridine]-6-carbonitrile and its derivatives are of significant interest in drug discovery and materials science due to their versatile chemical properties.

Role in Catalysis and Materials Science

As a ligand, **[2,2'-Bipyridine]-6-carbonitrile** is utilized in coordination chemistry to form stable complexes with various transition metals. These complexes can act as catalysts in a range of organic transformations.^[3] Furthermore, its derivatives are being explored in the development of advanced materials, such as those used in organic light-emitting diodes (OLEDs), due to their favorable electronic properties.^[1]

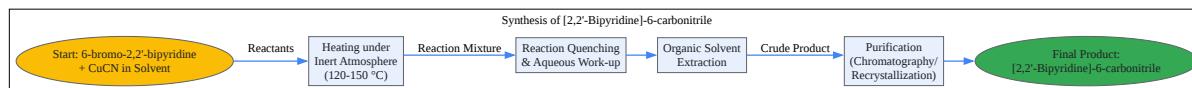
Anticancer Research and Signaling Pathways

Recent studies have highlighted the potential of 2,2'-bipyridine derivatives as anticancer agents. Research on hepatocellular carcinoma (HepG2) cells has suggested that these derivatives can induce apoptosis.^[4] Molecular docking studies indicate a potential interaction with key signaling proteins such as AKT and BRAF, which are pivotal in cancer cell proliferation and survival.^[4] This suggests that **[2,2'-Bipyridine]-6-carbonitrile**-based compounds could potentially exert their anticancer effects by modulating critical signaling pathways like the PI3K/AKT/mTOR and RAS/RAF/MEK/ERK pathways.

The proposed mechanism involves the inhibition of key kinases in these pathways, leading to a cascade of events that ultimately results in the induction of apoptosis (programmed cell death) in cancer cells. The generation of reactive oxygen species (ROS) and depolarization of the mitochondrial membrane are also implicated as downstream effects.^[4]

Visualizations

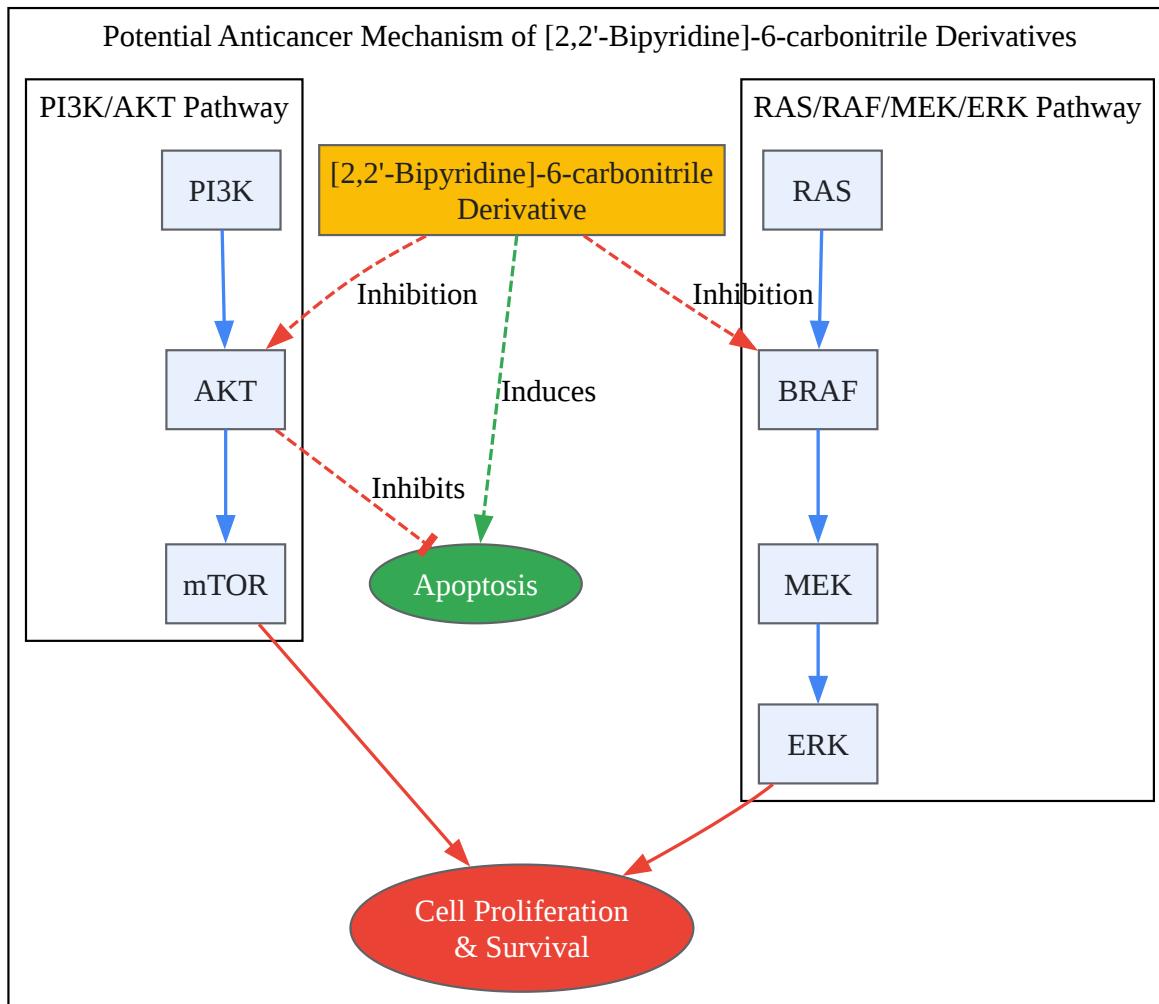
Experimental Workflow for the Synthesis of **[2,2'-Bipyridine]-6-carbonitrile**



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Caption: A generalized workflow for the synthesis of **[2,2'-Bipyridine]-6-carbonitrile**.

Proposed Signaling Pathway Inhibition by [2,2'-Bipyridine]-6-carbonitrile Derivatives in Cancer Cells



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Caption: Proposed inhibition of AKT and BRAF signaling pathways by **[2,2'-Bipyridine]-6-carbonitrile** derivatives.

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